

# Methyl 4-(bromomethyl)benzoate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Methyl 4-(bromomethyl)benzoate

Cat. No.: B135554

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## Introduction

**Methyl 4-(bromomethyl)benzoate** is a pivotal intermediate in organic synthesis, particularly valued in the pharmaceutical industry for the synthesis of various active pharmaceutical ingredients (APIs). Its bifunctional nature, possessing both a reactive bromomethyl group and a methyl ester, makes it a versatile building block. This technical guide provides an in-depth overview of the core physical properties of **Methyl 4-(bromomethyl)benzoate**, complete with detailed experimental protocols and logical relationship diagrams to support research and development activities.

## Core Physical Properties

A thorough understanding of the physical properties of **Methyl 4-(bromomethyl)benzoate** is essential for its safe handling, storage, and effective use in chemical reactions. The key physical data are summarized in the table below.

Property	Value	Units
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO <sub>2</sub>	
Molecular Weight	229.07	g/mol
Melting Point	52 - 58	°C
Boiling Point	130 - 135 (at 2 mmHg)	°C
Density	~1.47	g/cm <sup>3</sup>
Appearance	White to off-white crystalline powder or crystals	
Solubility	Lowly soluble in water; soluble in chloroform and methanol	
CAS Number	2417-72-3	

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **Methyl 4-(bromomethyl)benzoate**, based on internationally recognized standards.

### Determination of Melting Range (Adapted from OECD Test Guideline 102)

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state at a given pressure. For a pure crystalline solid, this transition occurs over a narrow temperature range. This method utilizes a capillary tube within a heated metal block apparatus to determine this range.

Apparatus:

- Melting point apparatus with a heated metal block and a temperature control system.
- Thermometer or calibrated temperature sensor.
- Glass capillary tubes, sealed at one end.

- Mortar and pestle.

Procedure:

- Sample Preparation: A small amount of **Methyl 4-(bromomethyl)benzoate** is finely ground using a mortar and pestle.
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and gently tapped on a hard surface to pack the solid into the closed end. The packed sample height should be approximately 2-3 mm.
- Measurement:
  - The capillary tube is placed into the heating block of the melting point apparatus.
  - The temperature is rapidly increased to about 10°C below the expected melting point.
  - The heating rate is then reduced to approximately 1-2°C per minute to allow for accurate observation.
  - The temperature at which the first sign of liquid formation is observed is recorded as the start of the melting range.
  - The temperature at which the last solid crystal melts is recorded as the end of the melting range.
- Reporting: The melting range is reported as the interval between the initial and final melting temperatures.

## Determination of Boiling Point (Adapted from OECD Test Guideline 103)

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Due to the high boiling point of **Methyl 4-(bromomethyl)benzoate** at atmospheric pressure, the determination is performed under reduced pressure to prevent decomposition. The dynamic method, which measures the vapor pressure as a function of temperature, is suitable.

#### Apparatus:

- Dynamic boiling point apparatus (ebulliometer).
- Heating bath or mantle.
- Pressure measurement device (manometer).
- Calibrated thermometer or temperature sensor.
- Vacuum pump.

#### Procedure:

- Sample Introduction: A sample of **Methyl 4-(bromomethyl)benzoate** is placed into the boiling tube of the ebulliometer.
- Pressure Adjustment: The apparatus is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 2 mmHg).
- Heating: The sample is heated and stirred.
- Equilibrium Measurement: The temperature and pressure are recorded once boiling is observed and the system has reached equilibrium (i.e., a constant temperature is maintained at a constant pressure).
- Reporting: The boiling point is reported as the equilibrium temperature at the specified pressure.

## Determination of Density (Adapted from OECD Test Guideline 109)

Principle: Density is the mass of a substance per unit volume. For a solid, the pycnometer method is a reliable technique.

#### Apparatus:

- Pycnometer (a glass flask with a precise volume).

- Analytical balance.
- Thermostatic bath.
- An immersion liquid of known density in which the solid is insoluble (e.g., a saturated solution of the test substance in water, or a non-reactive solvent).

Procedure:

- The mass of the clean, dry pycnometer is determined ( $m_p$ ).
- The pycnometer is filled with the immersion liquid, and its mass is determined at a specific temperature ( $m_l$ ).
- A weighed amount of the solid **Methyl 4-(bromomethyl)benzoate** is introduced into the empty pycnometer ( $m_s$ ).
- The pycnometer containing the solid is then filled with the immersion liquid, and the total mass is determined at the same temperature ( $m_{psl}$ ).
- The density of the solid ( $\rho_s$ ) is calculated using the formula:  $\rho_s = (m_s * \rho_l) / (m_s + m_l - m_{psl})$  where  $\rho_l$  is the density of the immersion liquid.

## Determination of Water Solubility (Adapted from OECD Test Guideline 105)

Principle: The flask method is suitable for substances with a solubility of 10 mg/L or higher. It involves dissolving the substance in water at a specific temperature until saturation is reached, followed by the determination of the concentration of the dissolved substance.

Apparatus:

- Flask with a stirrer.
- Thermostatic bath.
- Centrifuge or filtration apparatus.

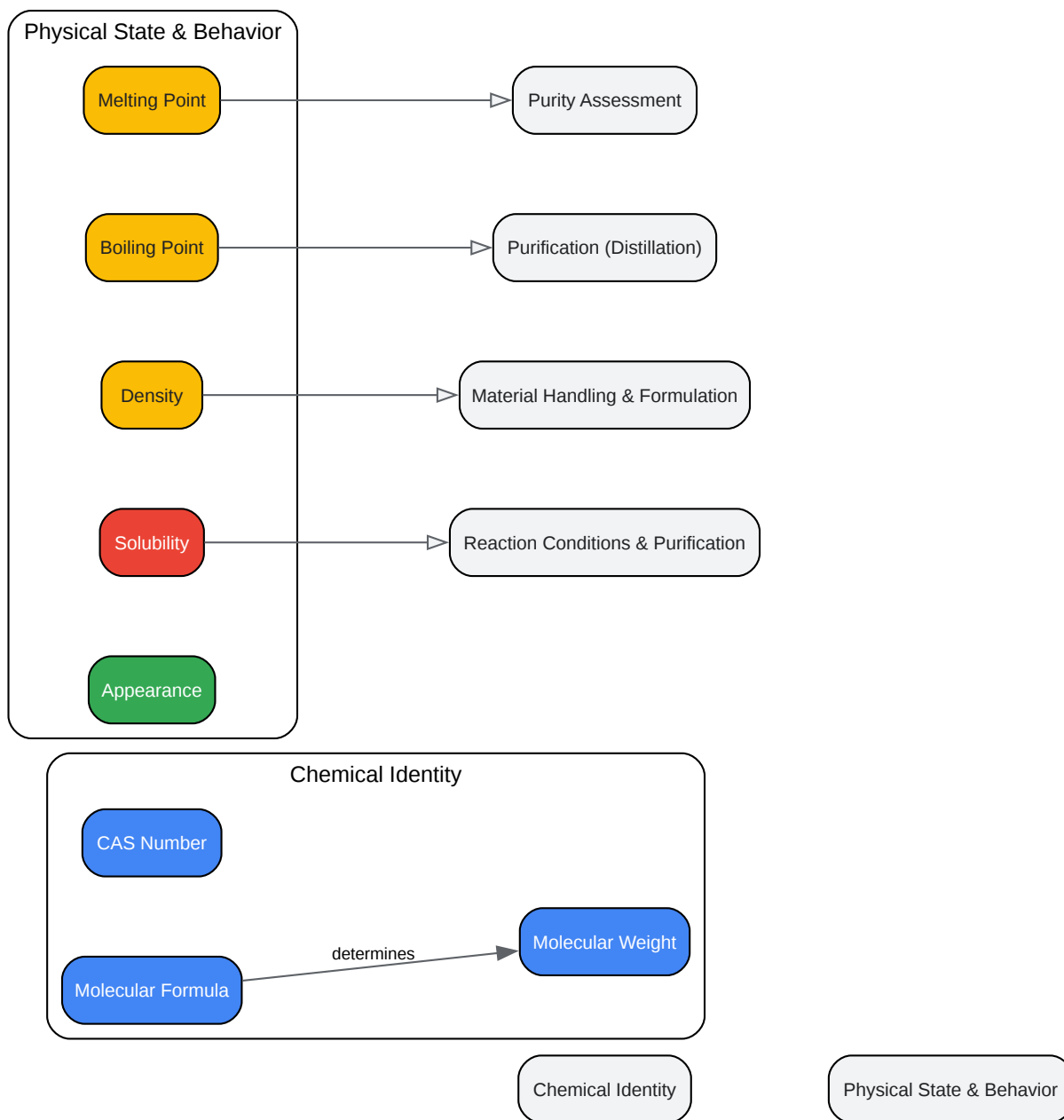
- Analytical method for concentration determination (e.g., High-Performance Liquid Chromatography - HPLC).

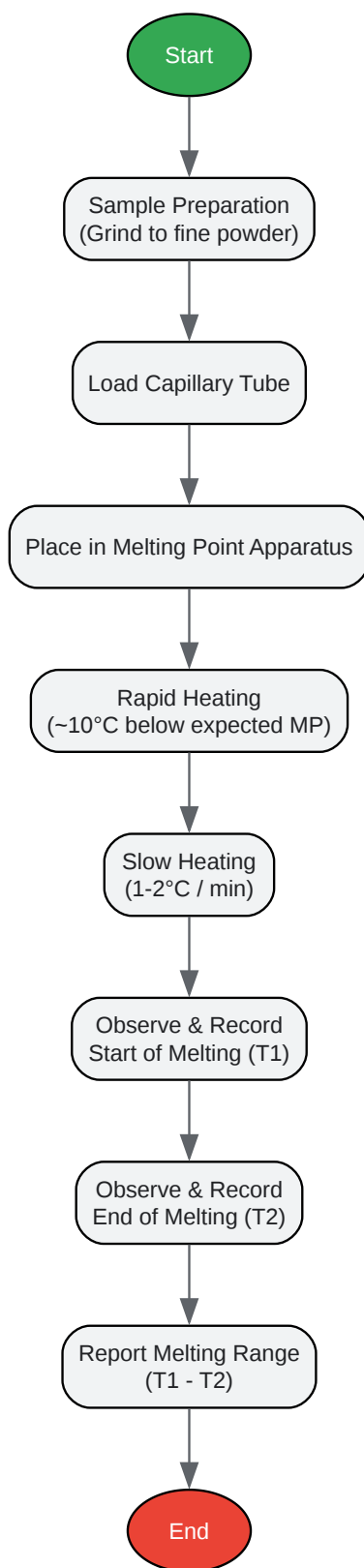
#### Procedure:

- Preliminary Test: A preliminary test is conducted to estimate the approximate solubility and the time required to reach equilibrium.
- Main Test:
  - An excess amount of **Methyl 4-(bromomethyl)benzoate** is added to a known volume of water in a flask.
  - The flask is placed in a thermostatic bath at a constant temperature (e.g., 20°C) and stirred for a sufficient time to reach equilibrium (determined from the preliminary test, typically 24-48 hours).
  - The saturated solution is then centrifuged or filtered to remove undissolved solid.
  - The concentration of **Methyl 4-(bromomethyl)benzoate** in the clear aqueous phase is determined using a validated analytical method like HPLC.
- Reporting: The water solubility is reported in g/L or mg/L at the specified temperature.

## Visualizations

The following diagrams illustrate the logical relationships between the physical properties and a typical experimental workflow.





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- To cite this document: BenchChem. [Methyl 4-(bromomethyl)benzoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135554#methyl-4-bromomethyl-benzoate-physical-properties]

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